

An In-depth Technical Guide to (Rac)-Monepantel Sulfone-d5

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Compound of Interest

Compound Name: (Rac)-Monepantel sulfone-d5

Cat. No.: B12407035

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(For Research, Scientific, and Drug Development Professionals)

This technical guide provides a comprehensive overview of **(Rac)-Monepantel sulfone-d5**, a deuterated analog of the active metabolite of the anthelmintic drug Monepantel. This document is intended for researchers, scientists, and professionals in drug development, offering detailed information on its safety, chemical properties, synthesis, analytical methods, and mechanism of action.

Introduction

(Rac)-Monepantel sulfone-d5 is the deuterated form of Monepantel sulfone, the primary and pharmacologically active metabolite of Monepantel.[1] Monepantel belongs to the amino-acetonitrile derivatives (AADs), a class of anthelmintics effective against gastrointestinal nematodes, including those resistant to other drug classes.[1] The deuterated form serves as a crucial internal standard for quantitative analysis in pharmacokinetic and metabolic studies, enabling precise and accurate measurements by mass spectrometry.[2][3]

Safety and Handling

As a laboratory chemical, **(Rac)-Monepantel sulfone-d5** should be handled with appropriate safety precautions.

Hazard Identification

According to the Safety Data Sheet (SDS), **(Rac)-Monepantel sulfone-d5** is not classified as a hazardous substance or mixture.^[4] However, standard laboratory safety practices should always be observed.

First Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water.
- Skin Contact: Rinse skin with water.
- Inhalation: Move to fresh air.
- Ingestion: Do NOT induce vomiting. Wash out mouth with water and seek medical attention.^[4]

Handling and Storage

- Handling: Avoid inhalation and contact with skin and eyes. Use in a well-ventilated area.^[4]
- Storage: Store in a tightly sealed container in a cool, well-ventilated area. Recommended storage temperatures are -20°C for long-term storage (up to 3 years) and 4°C for shorter periods (up to 2 years). If in solvent, store at -80°C (up to 6 months) or -20°C (up to 1 month).^[4]

Chemical and Physical Properties

A summary of the key chemical and physical properties of **(Rac)-Monepantel sulfone-d5** is presented in the table below.

| Property | Value | Reference |
|-------------------|---|-----------|
| Chemical Name | N-(2-cyano-1-(5-cyano-2-(trifluoromethyl)phenoxy)propyl)-4-((trifluoromethyl)sulfonyl)benzamide | [5] |
| CAS Number | 2747918-68-7 | [2] |
| Molecular Formula | C ₂₀ H ₈ D ₅ F ₆ N ₃ O ₄ S | [2][5][6] |
| Molecular Weight | 510.42 g/mol | [5][6] |
| Appearance | Solid | [2] |
| Purity | Typically >95% | [7] |

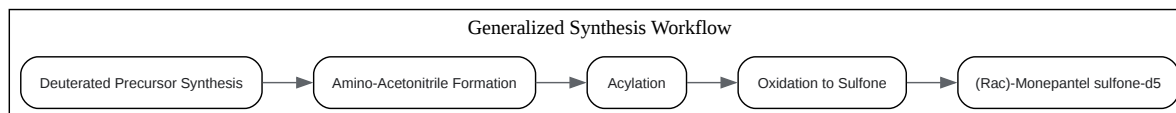
Experimental Protocols

Synthesis of (Rac)-Monepantel Sulfone-d5

While a specific, detailed synthesis protocol for the deuterated sulfone is not publicly available, a general synthetic strategy can be inferred from the synthesis of Monepantel and its metabolites. The synthesis would likely involve:

- Synthesis of a deuterated precursor: This would involve incorporating deuterium atoms at the designated positions of a key intermediate in the Monepantel synthesis pathway.
- Formation of the amino-acetonitrile core: Reaction of the deuterated precursor to form the central amino-acetonitrile structure.
- Acylation: Acylation of the amino group with a benzoyl chloride derivative.
- Oxidation: Oxidation of the sulfide group of a deuterated Monepantel precursor to the corresponding sulfone. This is a critical step to yield the final product.

A generalized workflow for the synthesis is depicted below.



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Caption: Generalized synthetic workflow for **(Rac)-Monepantel sulfone-d5**.

Analytical Method for Quantification in Biological Matrices

A validated Ultra-High-Performance Liquid Chromatography-Tandem Mass Spectrometry (UHPLC-MS/MS) method with a QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) sample preparation has been developed for the simultaneous determination of Monepantel and Monepantel sulfone in milk and muscle tissues.[8][9] **(Rac)-Monepantel sulfone-d5** is an ideal internal standard for this method.

4.2.1. Sample Preparation (QuEChERS)

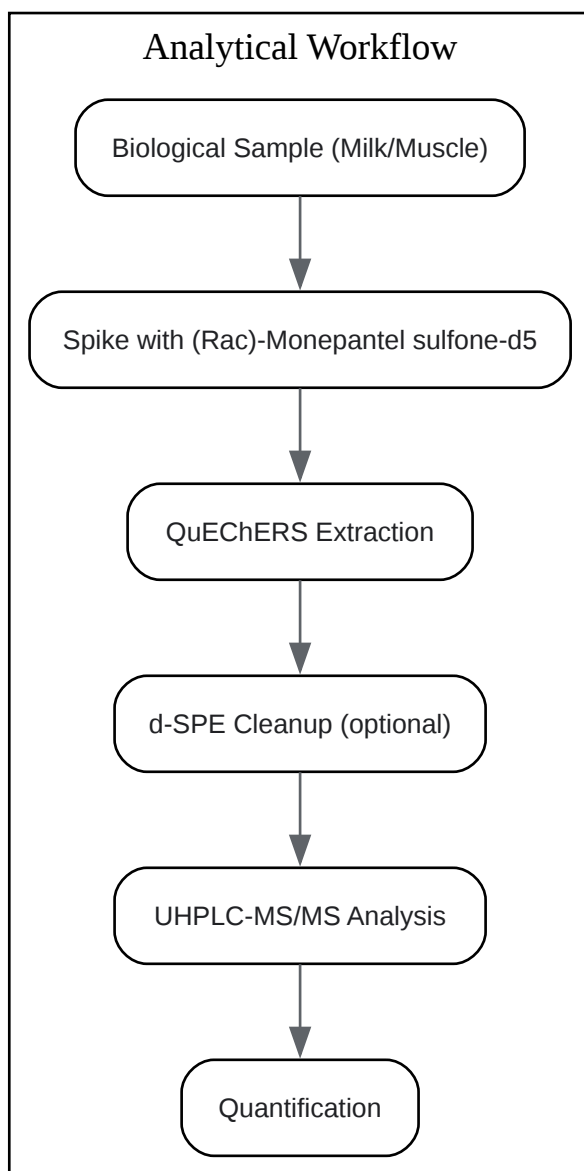
- Homogenize the tissue sample (e.g., muscle) or take a measured volume of the liquid sample (e.g., milk).
- Spike the sample with a known concentration of the internal standard, **(Rac)-Monepantel sulfone-d5**.
- Add acetonitrile for protein precipitation and extraction.
- Add a salt mixture (e.g., magnesium sulfate, sodium chloride) to induce phase separation.
- Centrifuge to separate the layers.
- Collect the supernatant (acetonitrile layer).
- A dispersive solid-phase extraction (d-SPE) step with a suitable sorbent (e.g., PSA, C18) can be used for further cleanup if necessary.

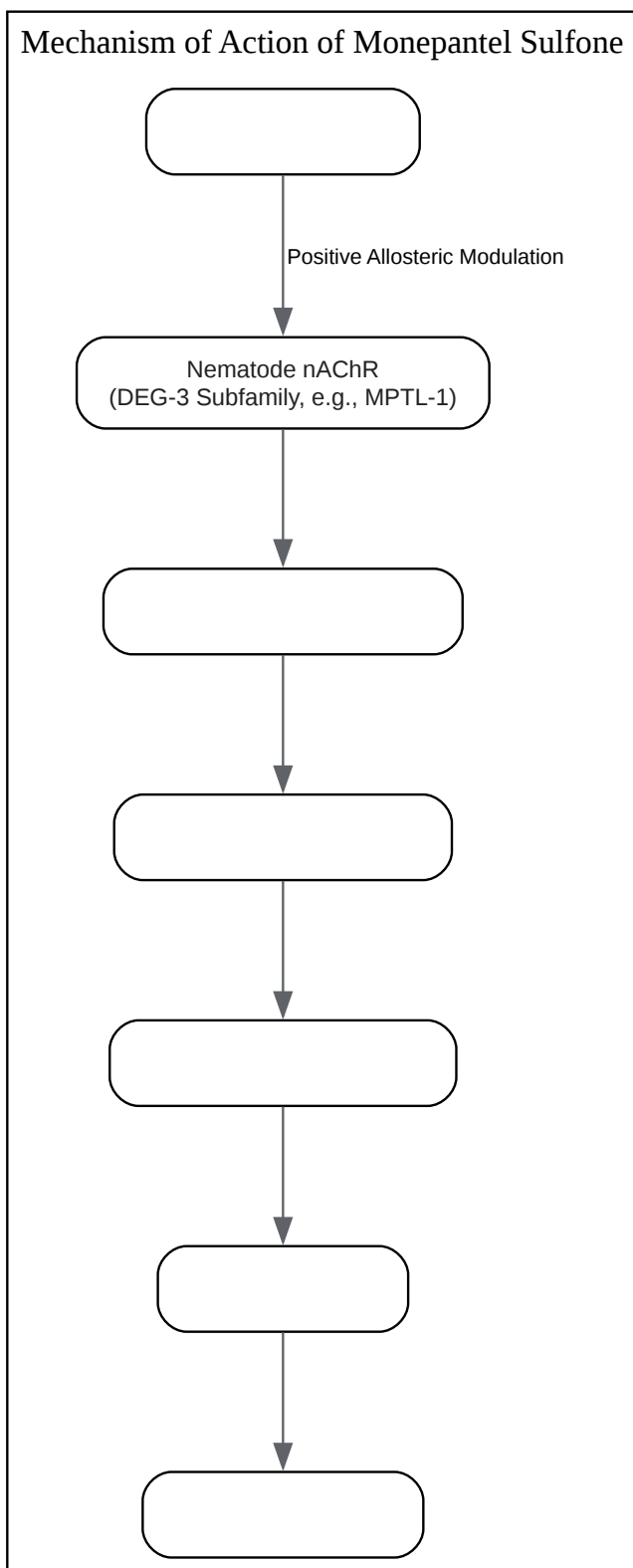
- Evaporate the solvent and reconstitute the residue in a suitable mobile phase for LC-MS/MS analysis.

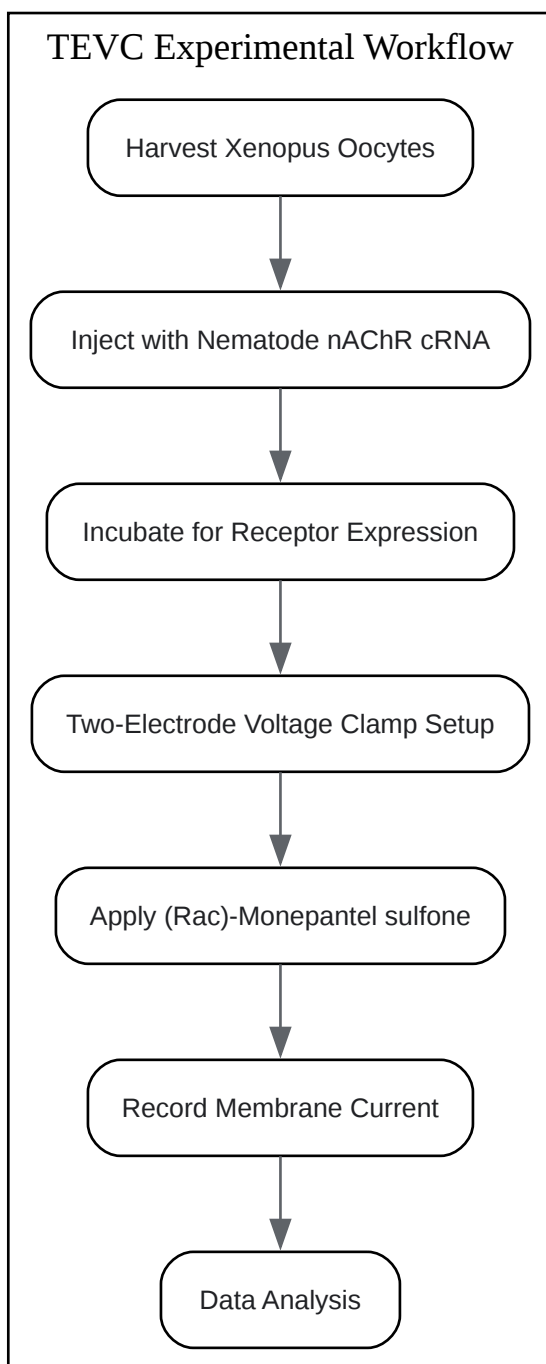
4.2.2. UHPLC-MS/MS Conditions

| Parameter | Condition |
|---------------------|--|
| Column | C18 or C8 reversed-phase column |
| Mobile Phase | A gradient of methanol and an aqueous solution of ammonium acetate |
| Ionization Mode | Electrospray Ionization (ESI), typically in negative mode |
| MS/MS Detection | Multiple Reaction Monitoring (MRM) |
| Precursor Ion (m/z) | For Monepantel sulfone: 504 |
| Product Ions (m/z) | 186 and 166 |

The use of a deuterated internal standard like **(Rac)-Monepantel sulfone-d5** corrects for matrix effects and variations in extraction efficiency and instrument response, ensuring high accuracy and precision.







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